

kinetic studies to elucidate iminium reaction mechanisms

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Compound of Interest

| | |
|----------------|--------------------------------------|
| Compound Name: | (1-Amino-2-methylpropylidene)azanium |
| Cat. No.: | B1588144 |

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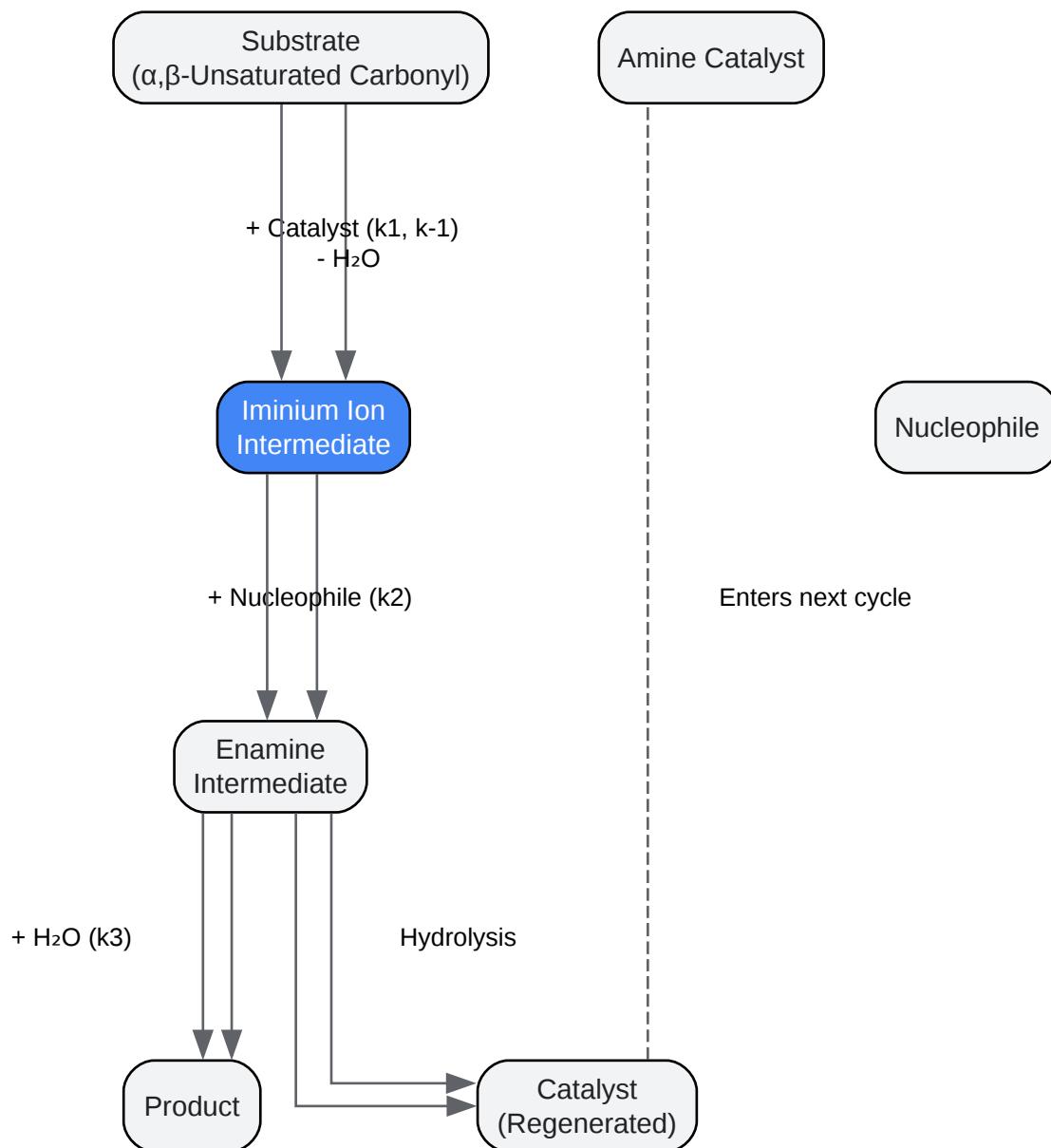
The Iminium Catalytic Cycle: What Are We Measuring?

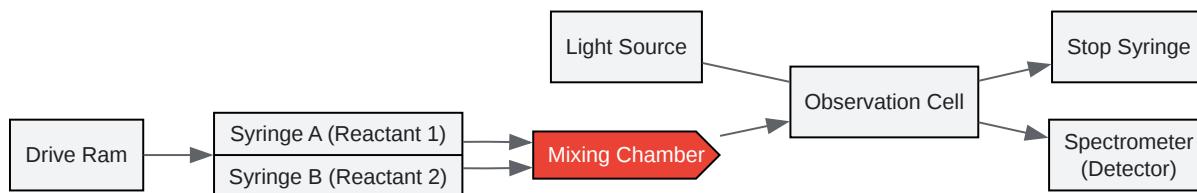
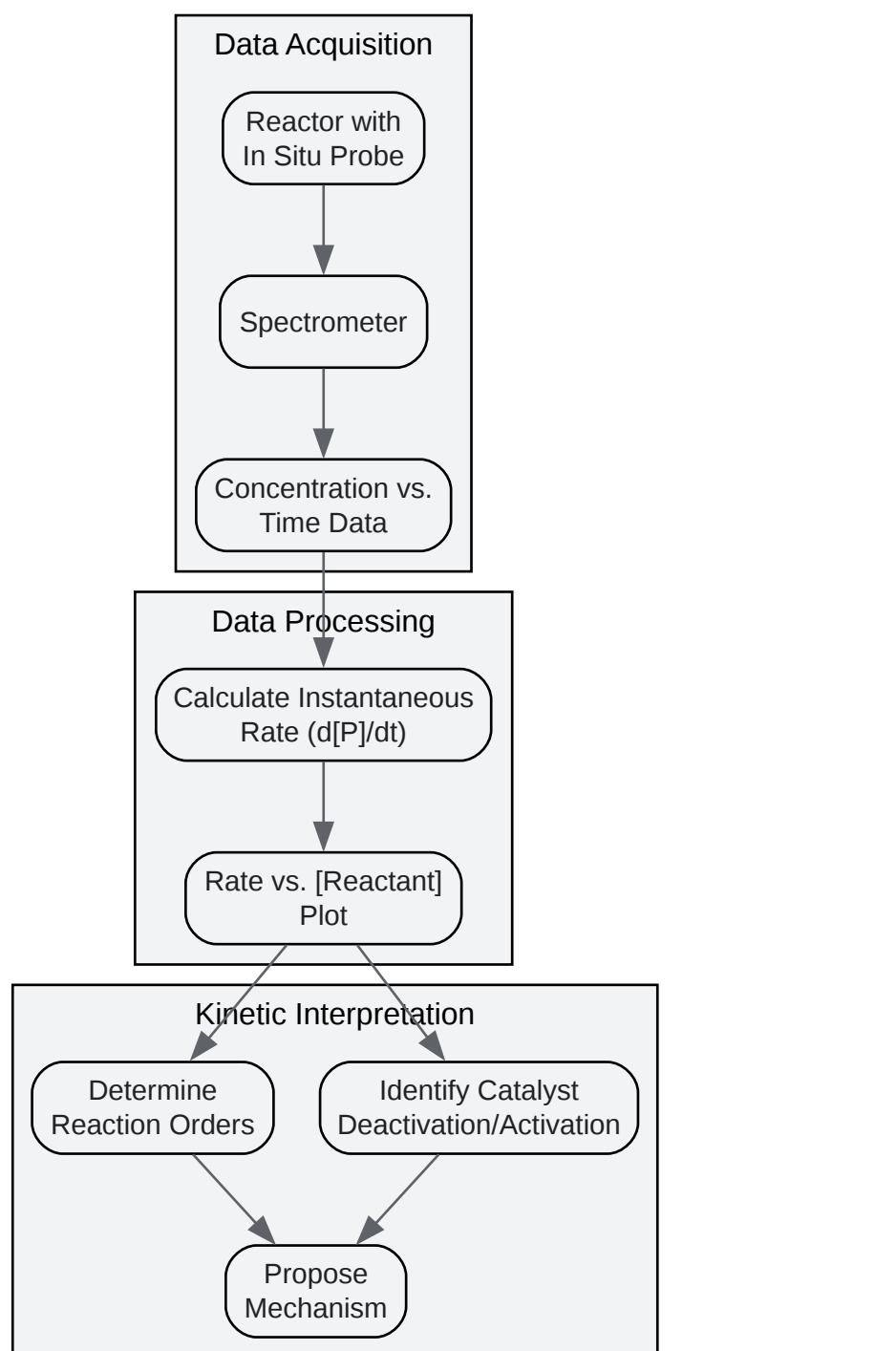
At its core, iminium catalysis involves the reversible condensation of a secondary amine catalyst with an α,β -unsaturated carbonyl compound to form a reactive iminium ion.^{[2][3]} This activation lowers the LUMO of the substrate, making it more susceptible to nucleophilic attack. The cycle is completed by hydrolysis, regenerating the catalyst and releasing the product.^[4]

Kinetic studies aim to answer critical questions about this cycle:

- What is the rate-determining step (RDS)? Is it the formation of the iminium ion, the nucleophilic addition, or the final hydrolysis?
- What is the order of the reaction with respect to each component (substrate, nucleophile, catalyst, additives)?
- Does the catalyst exist in an off-cycle, inactive state?
- Is the catalyst subject to deactivation or product inhibition over time?

Answering these questions allows for the rational optimization of reaction conditions and the design of more efficient catalysts.





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References

- 1. Iminium and enamine catalysis in enantioselective photochemical reactions - Chemical Society Reviews (RSC Publishing) DOI:10.1039/C7CS00509A [pubs.rsc.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Iminium - Wikipedia [en.wikipedia.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
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